

Application Notes and Protocols for N-Methyl-p-(o-tolylazo)aniline Solutions

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Compound of Interest

Compound Name: *N-Methyl-p-(o-tolylazo)aniline*

Cat. No.: B090830

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This document provides detailed application notes and protocols for the preparation of **N-Methyl-p-(o-tolylazo)aniline** solutions for various experimental purposes. Due to the limited availability of specific data for this compound, the following protocols are based on the general properties of analogous azo dyes and aniline derivatives. Researchers are advised to perform small-scale solubility and stability tests for their specific applications.

Introduction

N-Methyl-p-(o-tolylazo)aniline is an azo dye with the chemical formula $C_{14}H_{15}N_3$ and CAS number 17018-24-5. Azo compounds are characterized by the $-N=N-$ functional group and are widely used as coloring agents in various industries. In a research context, they are often employed in spectrophotometric analysis, as pH indicators, and in biological assays due to their chromophoric properties.^{[1][2][3]} Proper solution preparation is critical for obtaining accurate and reproducible experimental results.

Physicochemical Properties and Safety Information

Molecular Formula: $C_{14}H_{15}N_3$ Molecular Weight: 225.29 g/mol Appearance: (Assumed) Colored crystalline solid

Safety Precautions: No specific safety data sheet (SDS) is readily available for **N-Methyl-p-(o-tolylazo)aniline**. However, based on the SDS for the related compound N-methylaniline, it

should be handled with caution.^{[4][5][6][7][8]} It is presumed to be toxic if swallowed, in contact with skin, or if inhaled.^{[4][5][6][7][8]} It may cause damage to organs through prolonged or repeated exposure.^{[4][6]} Appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn at all times. All handling should be performed in a well-ventilated area or a chemical fume hood.

Quantitative Data Summary

The following table summarizes the estimated solubility and recommended concentration ranges for **N-Methyl-p-(o-tolylazo)aniline** in common laboratory solvents. These values are estimations and should be experimentally verified.

Solvent	Estimated Solubility	Recommended Concentration Range for Experiments	Applications
Dimethyl Sulfoxide (DMSO)	High	1 - 50 mM (Stock Solution)	Biological assays, Spectrophotometry
N,N-Dimethylformamide (DMF)	High	1 - 50 mM (Stock Solution)	Spectrophotometry, Chemical reactions
Ethanol	Moderate	0.1 - 10 mM	Spectrophotometry, Staining
Methanol	Moderate	0.1 - 10 mM	Spectrophotometry
Acetone	Moderate	0.1 - 10 mM	General laboratory use
Water	Low / Insoluble	Not Recommended for direct dissolution	Aqueous buffers (with co-solvent)

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **N-Methyl-p-(o-tolylazo)aniline** in DMSO, which can be further diluted for various experimental applications.

Materials:

- **N-Methyl-p-(o-tolylazo)aniline** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Spatula
- 1.5 mL microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettors and sterile pipette tips

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **N-Methyl-p-(o-tolylazo)aniline** needed using the following formula: $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 225.29 \text{ g/mol} \times 1000 \text{ mg/g} = 2.25 \text{ mg}$
- Weigh the compound: Carefully weigh 2.25 mg of **N-Methyl-p-(o-tolylazo)aniline** using an analytical balance and place it into a 1.5 mL microcentrifuge tube or an amber glass vial.
- Add solvent: Add 1 mL of anhydrous DMSO to the tube containing the compound.
- Dissolve the compound: Close the tube/vial securely and vortex the solution until the solid is completely dissolved. Gentle warming in a water bath (37°C) may aid dissolution if necessary.
- Storage: Store the stock solution at -20°C in a tightly sealed, light-protected container (amber vial). For long-term storage, consider aliquoting the solution to avoid repeated freeze-thaw cycles.

Preparation of Working Solutions for Spectrophotometry

This protocol details the dilution of the 10 mM stock solution to prepare working solutions for spectrophotometric analysis.

Materials:

- 10 mM **N-Methyl-p-(o-tolylazo)aniline** stock solution in DMSO
- Appropriate solvent for dilution (e.g., ethanol, methanol, or a buffer compatible with DMSO)
- Volumetric flasks or microcentrifuge tubes
- Pipettors and sterile pipette tips

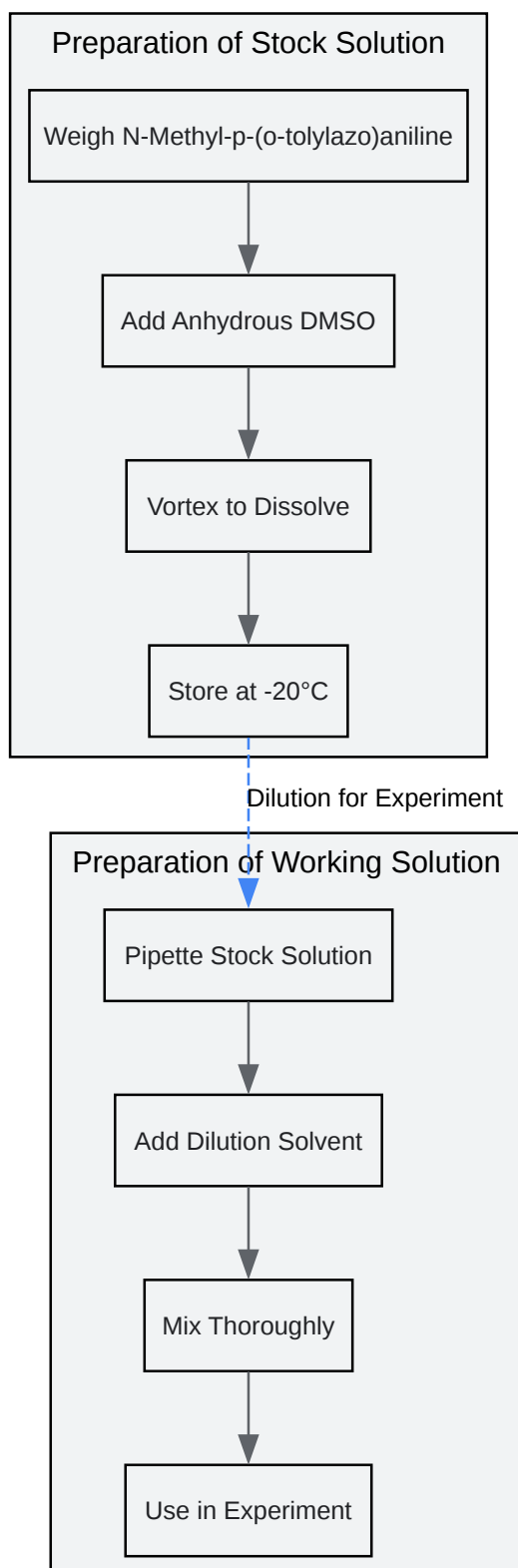
Procedure:

- Determine the final concentration: Decide on the desired final concentration for your experiment (e.g., 10 μ M, 25 μ M, 50 μ M).
- Calculate the dilution: Use the formula $M_1V_1 = M_2V_2$ to calculate the volume of the stock solution needed. For example, to prepare 1 mL of a 50 μ M working solution from a 10 mM stock:
 - $(10,000 \mu\text{M}) * V_1 = (50 \mu\text{M}) * (1000 \mu\text{L})$
 - $V_1 = 5 \mu\text{L}$
- Prepare the working solution: In a clean tube, add 995 μ L of the desired solvent. Then, add 5 μ L of the 10 mM stock solution.
- Mix thoroughly: Gently vortex the solution to ensure homogeneity.
- Use immediately: It is recommended to prepare working solutions fresh before each experiment.

Visualizations

Experimental Workflow for Solution Preparation

The following diagram illustrates the general workflow for preparing **N-Methyl-p-(o-tolylazo)aniline** solutions.



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Caption: Workflow for preparing **N-Methyl-p-(o-tolylazo)aniline** solutions.

Applications

Based on the properties of similar azo dyes, **N-Methyl-p-(o-tolylazo)aniline** solutions may be applicable in the following areas:

- **Spectrophotometric Assays:** As a chromophoric compound, it can be used for colorimetric measurements.
- **Biological Staining:** Potentially useful as a stain in microscopy, though specificity would need to be determined.
- **pH Indicator:** The color of azo dyes can be pH-dependent, suggesting a possible application as a pH indicator in a specific range.
- **Antioxidant and Biological Activity Screening:** Azo dyes have been investigated for various biological activities, including antioxidant properties.^{[9][10][11]}

Researchers should optimize the concentration and solvent system for each specific application to ensure the validity of their results.

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